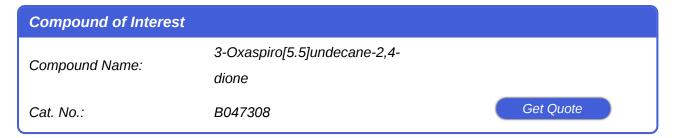


# In-Depth Technical Guide to 1,1-Cyclohexanediacetic Anhydride (CAS 1010-26-0)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and applications of 1,1-Cyclohexanediacetic Anhydride (CAS 1010-26-0). The information is curated for professionals in research and drug development who require detailed technical data and experimental protocols.

# **Core Properties and Data**

1,1-Cyclohexanediacetic Anhydride, also known by synonyms such as 3,3Pentamethyleneglutaric anhydride and **3-Oxaspiro[5.5]undecane-2,4-dione**, is a key intermediate in the synthesis of various organic compounds, most notably the anticonvulsant drug Gabapentin.[1] It typically appears as a white to off-white crystalline powder or chunks.[2]

## **Chemical and Physical Properties**

A summary of the key quantitative data for 1,1-Cyclohexanediacetic Anhydride is presented in the table below. This information is essential for its handling, storage, and application in synthetic chemistry.



Property	Value	Reference(s)
CAS Number	1010-26-0	[1][2]
Molecular Formula	C10H14O3	[1][2]
Molecular Weight	182.22 g/mol	[1][2]
Melting Point	67-70 °C	[2][3]
Boiling Point	126 °C at 0.5 mmHg	[2][3]
Predicted Density	1.15 ± 0.1 g/cm <sup>3</sup>	[2]
Appearance	White to off-white crystalline powder or chunks	[2]
Solubility	Soluble in water. Detailed quantitative solubility in various organic solvents is not readily available in public literature.	[4]

### **Spectral Data**

Detailed experimental spectral data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for 1,1-Cyclohexanediacetic Anhydride is not widely available in the public domain. Researchers are advised to acquire their own analytical data for positive identification and quality control. For reference, spectral data for the closely related 1,1-Cyclohexanediacetic acid is available.[1]

## **Synthesis and Reactivity**

1,1-Cyclohexanediacetic Anhydride is a reactive compound, primarily utilized for its anhydride functional group. It is sensitive to moisture and can undergo hydrolysis to revert to its corresponding diacid form.[5]

### Synthesis of 1,1-Cyclohexanediacetic Anhydride

The anhydride is typically synthesized from 1,1-Cyclohexanediacetic acid through dehydration. A common method involves heating the diacid with a dehydrating agent such as acetic anhydride.



### **Experimental Protocols**

The most significant application of 1,1-Cyclohexanediacetic Anhydride is as a crucial intermediate in the synthesis of Gabapentin.[2] The following sections detail the experimental protocols for the key transformations.

### Synthesis of 1,1-Cyclohexanediacetic Acid Monoamide

The first step in the synthesis of Gabapentin from the anhydride is the formation of the corresponding monoamide. This is achieved through an amination reaction.

#### Methodology:

- 1,1-Cyclohexanediacetic anhydride is reacted with an aqueous solution of ammonia.
- The reaction temperature is maintained below 20°C.
- The molar ratio of aqueous ammonia (25-35 wt%) to the anhydride is typically between 5 and 10.
- Following the amination, the reaction mixture is neutralized with an aqueous solution of sulfuric acid (30-70 wt%) to a slightly acidic pH, which precipitates the crude 1,1cyclohexanediacetic acid monoamide.
- The precipitated solid is filtered and can be further purified by crystallization from a suitable solvent such as aqueous acetonitrile.

### Synthesis of Gabapentin via Hofmann Rearrangement

The 1,1-cyclohexanediacetic acid monoamide is then converted to Gabapentin through a Hofmann rearrangement.

#### Methodology:

- The 1,1-cyclohexanediacetic acid monoamide is treated with a solution of sodium hypobromite, which can be prepared in situ.
- This rearrangement reaction leads to the formation of Gabapentin.

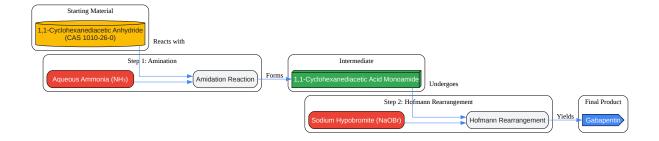


• The final product can be isolated and purified through various techniques, including salt formation and recrystallization.

### **Visualizations**

To aid in the understanding of the experimental workflows, the following diagrams have been generated using Graphviz.

### **Experimental Workflow for Gabapentin Synthesis**

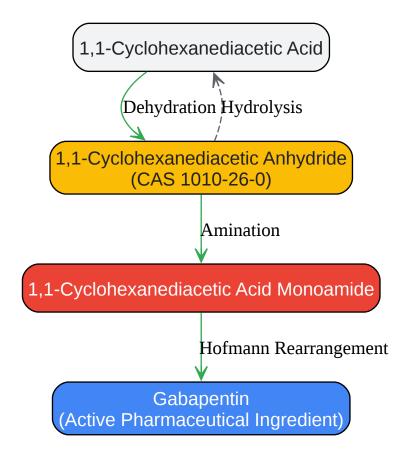


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Caption: Workflow for the synthesis of Gabapentin.

# **Logical Relationship of Key Components**





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Caption: Key synthetic relationships.

# Safety and Handling

1,1-Cyclohexanediacetic Anhydride is an irritant to the skin and eyes. Appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn when handling this compound. It is also moisture-sensitive and should be stored in a tightly sealed container under an inert atmosphere. For detailed safety information, consult the Safety Data Sheet (SDS).

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for professional scientific guidance and thorough literature review. All laboratory work should be conducted in accordance with established safety protocols.



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